

Operational Guide: Safe Disposal of 2-(Quinolin-8-yloxy)nicotinic acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(Quinolin-8-yloxy)nicotinic acid

CAS No.: 1010909-17-7

Cat. No.: B2945526

[Get Quote](#)

Executive Summary & Chemical Profile

2-(Quinolin-8-yloxy)nicotinic acid (CAS: 1010909-17-7) is a heterocyclic ether derivative typically used in medicinal chemistry as a pharmacophore scaffold.^{[1][2][3][4][5]} Its disposal protocols are dictated by its dual-moiety structure: the nicotinic acid group (acidic, irritant) and the quinoline ring (potential aquatic toxin, mutagenic suspect).^{[1][2][3][4]}

Immediate Action Directive: Treat this substance as a Hazardous Organic Acid. It must never be disposed of down the drain.^[3] Segregation from oxidizers and bases is critical to prevent exothermic neutralization or oxidative degradation in waste containers.

Property	Data / Classification
CAS Number	1010909-17-7
Molecular Formula	C ₁₅ H ₁₀ N ₂ O ₃
Chemical Class	Heterocyclic Organic Acid (Pyridine/Quinoline derivative)
RCRA Status	Non-Listed (Not P-listed like Nicotine; Not U-listed).[1][2][3][4] Manage as Characteristic Hazardous Waste due to toxicity/irritant potential.[3][6]
Primary Hazards	Skin/Eye Irritant (H315, H319), Aquatic Toxicity (H411 - extrapolated from quinoline).[1][2][3][4]

Hazard Assessment & Pre-Disposal Handling

Scientific Rationale: While specific toxicological data for this exact molecule may be sparse, "Prudent Practices in the Laboratory" dictates we default to the hazards of the most toxic moiety.[4] The quinoline component drives the toxicity profile, while the carboxylic acid dictates chemical compatibility.[3][4]

A. Personal Protective Equipment (PPE)

- Respiratory: N95 or P100 particulate respirator (solid handling) or fume hood (solution handling).[3][4]
- Dermal: Nitrile gloves (minimum 0.11 mm thickness).[3] Double-gloving recommended for solutions >10 mM.[1][2][3][4]
- Ocular: Chemical splash goggles (ANSI Z87.1).[3]

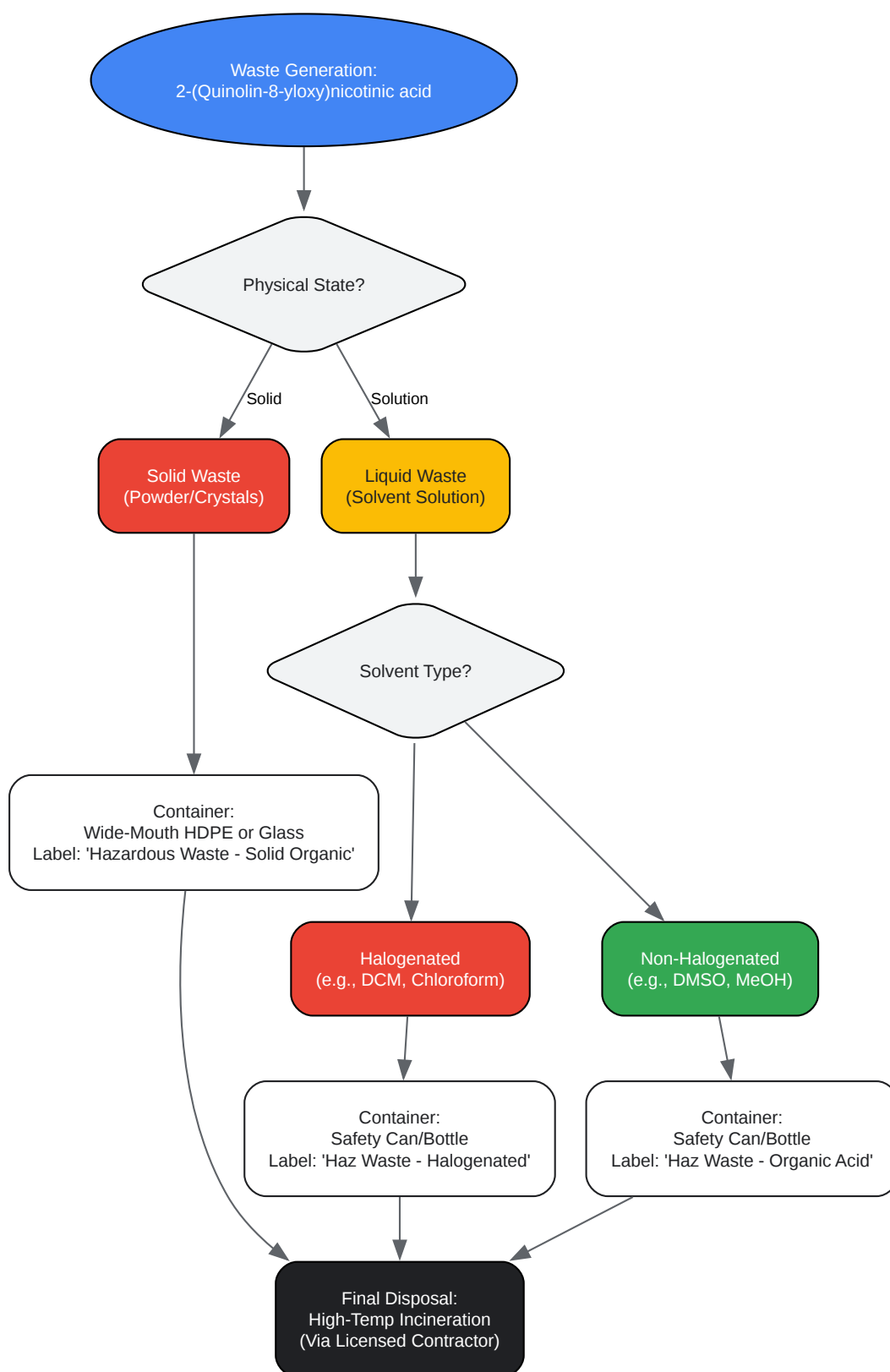
B. Chemical Segregation (Incompatibility)[3]

- DO NOT MIX WITH: Strong oxidizers (e.g., Peroxides, Permanganates) or Strong Bases (e.g., Sodium Hydroxide).[1][3][4]

- Mechanism:[1][3][7][8] The carboxylic acid proton is labile; mixing with strong bases generates heat.[3] Mixing with oxidizers risks ring oxidation and potential fire.[3][4]
- STORAGE: Store waste in Amber Glass or HDPE containers.

Disposal Workflow & Decision Logic

This workflow ensures compliance with EPA (40 CFR) and local EHS regulations.



[Click to download full resolution via product page](#)

Figure 1: Decision logic for segregating **2-(Quinolin-8-yloxy)nicotinic acid** waste streams.

Detailed Procedural Protocols

Protocol A: Solid Waste Accumulation

Applicability: Expired pure substance, contaminated weighing boats, filter paper, and solid spill cleanup residues.[3][4]

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar.[1][2][3][4]
Avoid metal containers due to the acidic nature of the compound.
- Labeling: Affix a hazardous waste tag immediately.[3]
 - Constituents: "**2-(Quinolin-8-yloxy)nicotinic acid** 99%".
 - Hazard Checkbox: Check "Toxic" and "Irritant".[4]
- Transfer: Transfer solid using a plastic spatula.[3] Do not create dust.[1][2][3][6][9][10][11]
 - Safety Note: If dust is visible, perform transfer inside a fume hood.[4]
- Sealing: Cap tightly. Wipe the exterior with a damp paper towel (dispose of towel in the same container).[3]

Protocol B: Liquid Waste (Mother Liquors/Reaction Mixtures)

Applicability: Solutions in DMSO, Methanol, DCM, or Ethyl Acetate.[3][4]

- pH Check: If the solution is highly acidic ($\text{pH} < 2$) due to added reagents, neutralize to pH 3-9 using dilute Sodium Bicarbonate before combining with general organic waste, UNLESS your facility has a dedicated "Acidic Organic" stream.[1][3][4]
 - Caution: Neutralization is exothermic.[3][4] Perform slowly in an ice bath.
- Segregation:
 - Stream A (Halogenated): If dissolved in Dichloromethane (DCM) or Chloroform.[3][4]
 - Stream B (Non-Halogenated): If dissolved in Methanol, Ethanol, DMSO, or Acetone.[3][4]
- Accumulation: Pour into the appropriate solvent waste carboy.

- Critical: Ensure the carboy is compatible (HDPE or Fluorinated HDPE).[3]
- Log: Record the volume and concentration on the waste log sheet.

Emergency Spillage Procedures

Scenario: 500mg bottle dropped, powder dispersed on benchtop.

- Evacuate & Alert: Clear the immediate area of personnel.
- PPE Up: Don nitrile gloves, lab coat, and safety goggles.[3][6]
- Containment: Cover the spill with a Dry Absorbent Pads or Vermiculite.[3] Do not use wet paper towels initially (spreads the material).[3]
- Cleanup:
 - Scoop the powder/absorbent mixture into a hazardous waste bag/jar.[3]
 - Decontamination: Wipe the surface with a 10% Sodium Carbonate solution (to neutralize the acid residue) followed by water.[3]
 - Verification: Use pH paper to ensure the surface is neutral.[3]
- Disposal: Label the waste container as "Spill Debris: **2-(Quinolin-8-yloxy)nicotinic acid**".

Professional Disposal Services (End-of-Life)

The ultimate fate of this chemical must be High-Temperature Incineration.[1][2][3][4]

- Why Incineration? The quinoline ring is stable and resistant to biological degradation (making it poor for wastewater treatment).[3] The pyridine ring releases nitrogen oxides (NOx) upon combustion, which requires incinerators equipped with scrubbers.[3][4]
- Service Codes: When manifesting for pickup (e.g., Veolia, Clean Harbors), use the profile:
 - DOT Shipping Name: UN 3077, Environmentally hazardous substance, solid, n.o.s. (**2-(Quinolin-8-yloxy)nicotinic acid**).[1][2][3][4]

- Hazard Class: 9 (Miscellaneous).[3]
- Packing Group: III.

References

- National Center for Biotechnology Information (NCBI). (2023).[3][4] PubChem Compound Summary for CID 938, Nicotinic Acid. Retrieved from [[Link](#)][1][3][4]
- Occupational Safety and Health Administration (OSHA). (2012).[3] Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200.[3] Retrieved from [[Link](#)][1][3][4]
- National Research Council. (2011).[3][4] Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. Washington, DC: The National Academies Press.[4] Retrieved from [[Link](#)][1][3][4]
- U.S. Environmental Protection Agency (EPA). (2023).[4] Resource Conservation and Recovery Act (RCRA) Regulations. 40 CFR Part 261.[3][4] Retrieved from [[Link](#)][1][3][4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 16344-24-4: 2-ANILINONICOTINIC ACID | CymitQuimica [cymitquimica.com]
- 2. 2-Hydroxynicotinic acid | C₆H₅NO₃ | CID 69114 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Nicotinic Acid | C₆H₅NO₂ | CID 938 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Nicotinic acid - Wikipedia [en.wikipedia.org]
- 5. cas-news.com [cas-news.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. lobachemie.com [lobachemie.com]
- 8. Website Maintenance [ewastedisposal.net]

- [9. carlroth.com](http://9.carlroth.com) [carlroth.com]
- [10. cdhfinechemical.com](http://10.cdhfinechemical.com) [cdhfinechemical.com]
- [11. datasheets.scbt.com](http://11.datasheets.scbt.com) [datasheets.scbt.com]
- To cite this document: BenchChem. [Operational Guide: Safe Disposal of 2-(Quinolin-8-yloxy)nicotinic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2945526/docs#operational-guide-safe-disposal-of-2-quinolin-8-yloxy-nicotinic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

